Strategic Synthesis of 4-(Methylamino)nicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*4-(Methylamino)nicotinic acid*
CAS No.:	*1075-09-8*
Cat. No.:	*B12989552*

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Executive Summary

Target Molecule: **4-(Methylamino)nicotinic acid** (CAS: 4593-12-8) Systematic Name: 4-(Methylamino)pyridine-3-carboxylic acid Molecular Formula: C

H

N

O

Core Application: Key pharmacophore intermediate for kinase inhibitors (e.g., Sorafenib analogs), androgen receptor antagonists, and agrochemical synthesis.

This technical guide details the high-fidelity synthesis of **4-(methylamino)nicotinic acid**. Unlike generic preparations, this document focuses on the Nucleophilic Aromatic Substitution (S

Ar) pathway, which offers the highest atom economy and scalability. We analyze the reaction kinetics, the necessity of ester activation, and the critical "zwitterion trap" that often lowers

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yields in unoptimized protocols.

Part 1: Structural Dynamics & Retrosynthesis

To design a robust synthesis, one must understand the electronic environment of the pyridine ring.

Electronic Deactivation & Reactivity

The 3-carboxylic acid group is an electron-withdrawing group (EWG), which, combined with the pyridine nitrogen, makes the C4 position highly electrophilic. However, under basic conditions (presence of amines), the carboxylic acid deprotonates to form a carboxylate anion (

). This anion is electron-donating by induction/field effect, which paradoxically deactivates the ring toward nucleophilic attack.

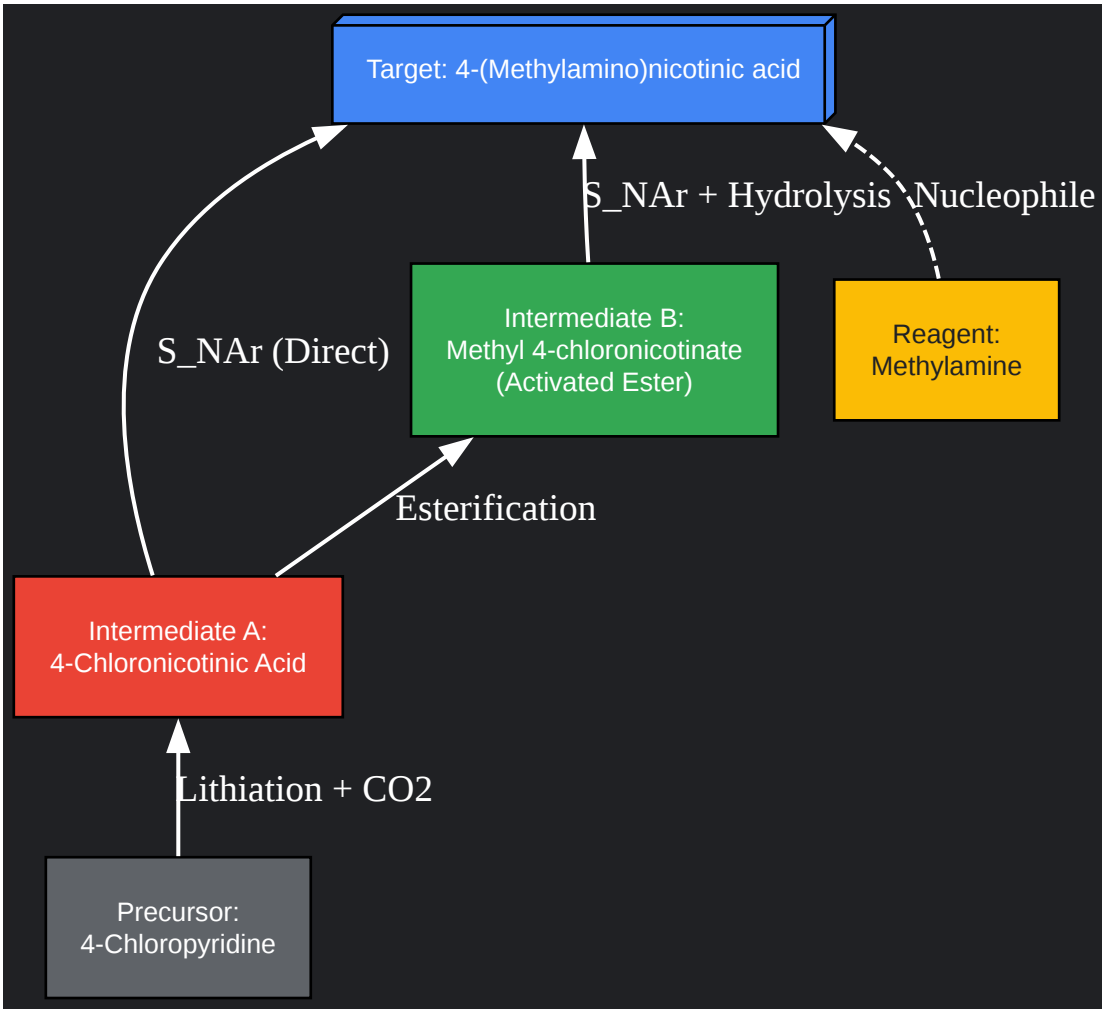
The Solution:

- High Energy Route: Force the reaction on the free acid using high pressure/temperature.
- Activation Route (Recommended): Mask the acid as an ester (methyl 4-chloronicotinate) to maintain electron deficiency at C4, facilitating mild S

  Ar.

Retrosynthetic Analysis (DOT Visualization)

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Figure 1: Retrosynthetic logic flow. The green node (Ester) represents the optimized pathway for higher yields.

Part 2: Experimental Pathways

Pathway A: The "Activated Ester" Route (High Yield / High Purity)

Recommended for lab-scale synthesis (1g – 100g) where purity is paramount.

Rationale: Converting the acid to an ester prevents carboxylate formation, keeping the C4 position highly electrophilic. This allows the substitution to occur at lower temperatures, reducing tar formation.

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Step 1: Esterification

Reaction: 4-Chloronicotinic acid + MeOH + H

SO

Methyl 4-chloronicotinate.

- Setup: Charge a round-bottom flask with 4-chloronicotinic acid (1.0 eq).
- Solvent: Add anhydrous Methanol (10 vol).
- Catalyst: Add conc. H

  SO

  (0.1 eq) dropwise at 0°C.
- Reflux: Heat to reflux (65°C) for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:1).
- Workup: Concentrate in vacuo. Neutralize residue with sat. NaHCO

  . Extract with DCM. Dry (MgSO

) and concentrate.
  - Yield Target: >90%[1]
  - Appearance: White to off-white solid.

Step 2: S

Ar Displacement & In-Situ Hydrolysis

Reaction: Methyl 4-chloronicotinate + MeNH

Product.

- Reagent Prep: Dissolve Methyl 4-chloronicotinate (1.0 eq) in THF or Ethanol.
- Nucleophile: Add Methylamine (33% in EtOH or 40% aq., 3.0 eq).

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- Note: Excess amine acts as a base to scavenge HCl.

- Condition: Stir at room temperature for 12 hours. If sluggish, heat to 50°C in a sealed vessel.
- Hydrolysis (One-Pot): Once the ester-amine intermediate is formed (checked by LCMS), add NaOH (2.0 eq, 2M aq solution) directly to the reaction mixture. Stir at 50°C for 2 hours to cleave the ester.
- Isolation (Critical):
  - Acidify carefully with 1M HCl to pH 4–5 (the isoelectric point).
  - The product, **4-(methylamino)nicotinic acid**, often precipitates as a zwitterion.
  - Filter, wash with cold water, and dry.

Pathway B: Direct S Ar on Free Acid (Industrial / Scale-Up)

Recommended for cost-sensitive, large-scale batches where step-count reduction is critical.

Rationale: Eliminates the esterification/hydrolysis steps but requires harsher conditions to overcome the deactivated carboxylate ring.

Protocol

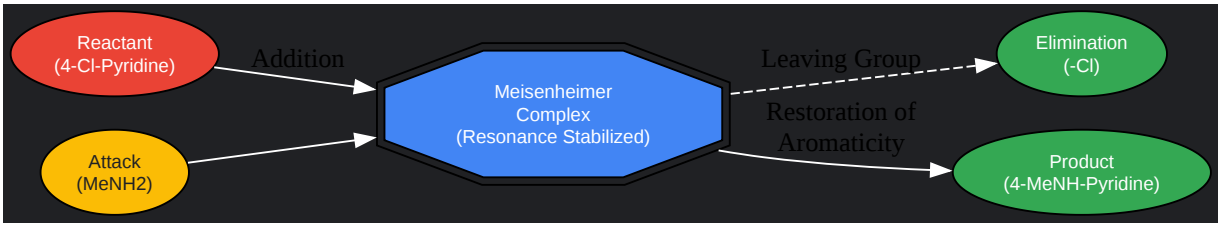
- Vessel: Stainless steel autoclave or heavy-walled pressure tube.
- Load: 4-Chloronicotinic acid (1.0 eq) and 40% Methylamine aqueous solution (5.0 – 10.0 eq).
  - Catalyst (Optional): Cu powder (5 mol%) can accelerate the reaction (Ullmann-type modification), though often unnecessary at high temp.
- Reaction: Seal and heat to 120°C – 140°C for 8–12 hours.
  - Pressure Warning: Methylamine gas generates significant pressure. Ensure vessel is rated for >20 bar.

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- Workup:
  - Cool to RT. Vent excess methylamine into a scrubber (dilute HCl).
  - Concentrate the aqueous solution to remove residual amine.
  - Adjust pH to 3.5–4.0 with HCl.
  - Recrystallize from Water/Ethanol.

Part 3: Mechanism of Action (S Ar)

Understanding the mechanism helps in troubleshooting low yields. The reaction proceeds via a Meisenheimer Complex.



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Figure 2: The S

Ar Addition-Elimination Mechanism. The stability of the Meisenheimer complex (blue) determines the reaction rate.

Part 4: Analytical Data & Validation

To ensure the trustworthiness of your synthesis, compare your isolated product against these standard parameters.

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Parameter	Specification	Notes
Appearance	White to pale yellow powder	Darkening indicates oxidation or trace Cu residue.
Melting Point	235°C – 240°C (dec)	Decomposes upon melting due to zwitterionic nature.
H NMR (DMSO-d)	8.5 (s, 1H, H2), 8.1 (d, 1H, H6), 6.7 (d, 1H, H5), 2.9 (s, 3H, N-CH)	Broad singlet for NH/COOH protons often invisible or merged >11ppm.
MS (ESI)	[M+H] = 153.06	Characteristic mass peak.
Solubility	Soluble in dilute base/acid; poor in water/organic solvents	Typical behavior for amino-acid-like heterocycles.

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